

(R)-Oxybutynin-d10: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: (R)-Oxybutynin-d10

Cat. No.: B15616525

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **(R)-Oxybutynin-d10**. It is important to note that while this document focuses on the deuterated form, the safety data presented is based on its non-deuterated counterpart, (R)-Oxybutynin and its hydrochloride salt, as specific safety data for the deuterated compound is not readily available. The primary use of **(R)-Oxybutynin-d10** is for research purposes, including its use as an internal standard in pharmacokinetic studies.

Chemical and Physical Properties

(R)-Oxybutynin is a tertiary amine with antimuscarinic and antispasmodic properties.^[1] It acts as a competitive antagonist of acetylcholine at postganglionic muscarinic receptors, leading to the relaxation of smooth muscles, such as those in the bladder.^{[2][3]} The following table summarizes the key chemical and physical properties of the non-deuterated form.

Property	Value	Reference
Molecular Formula	C22H31NO3	[1]
Molecular Weight	357.5 g/mol	[1][4]
Melting Point	57°C (134.6°F)	[5]
Appearance	White, solid crystalline powder	[5]
Solubility	Readily soluble in water	[2]

Hazard Identification and Toxicology

(R)-Oxybutynin is classified as harmful if swallowed and may cause an allergic skin reaction. It can also cause serious eye irritation and may lead to respiratory irritation.[6]

Toxicological Data (Oxybutynin Hydrochloride):

Test	Species	Route	Value	Reference
LD50	Rat	Oral	460 mg/kg	[6][7]
LD50	Rat	Intraperitoneal	223 mg/kg	[6]
LD50	Rat	Subcutaneous	740 mg/kg	[6]
TDLO	Woman	Oral	2 mg/kg	[6]

Primary Routes of Exposure: Ingestion, inhalation, skin contact, and eye contact.

Potential Health Effects:

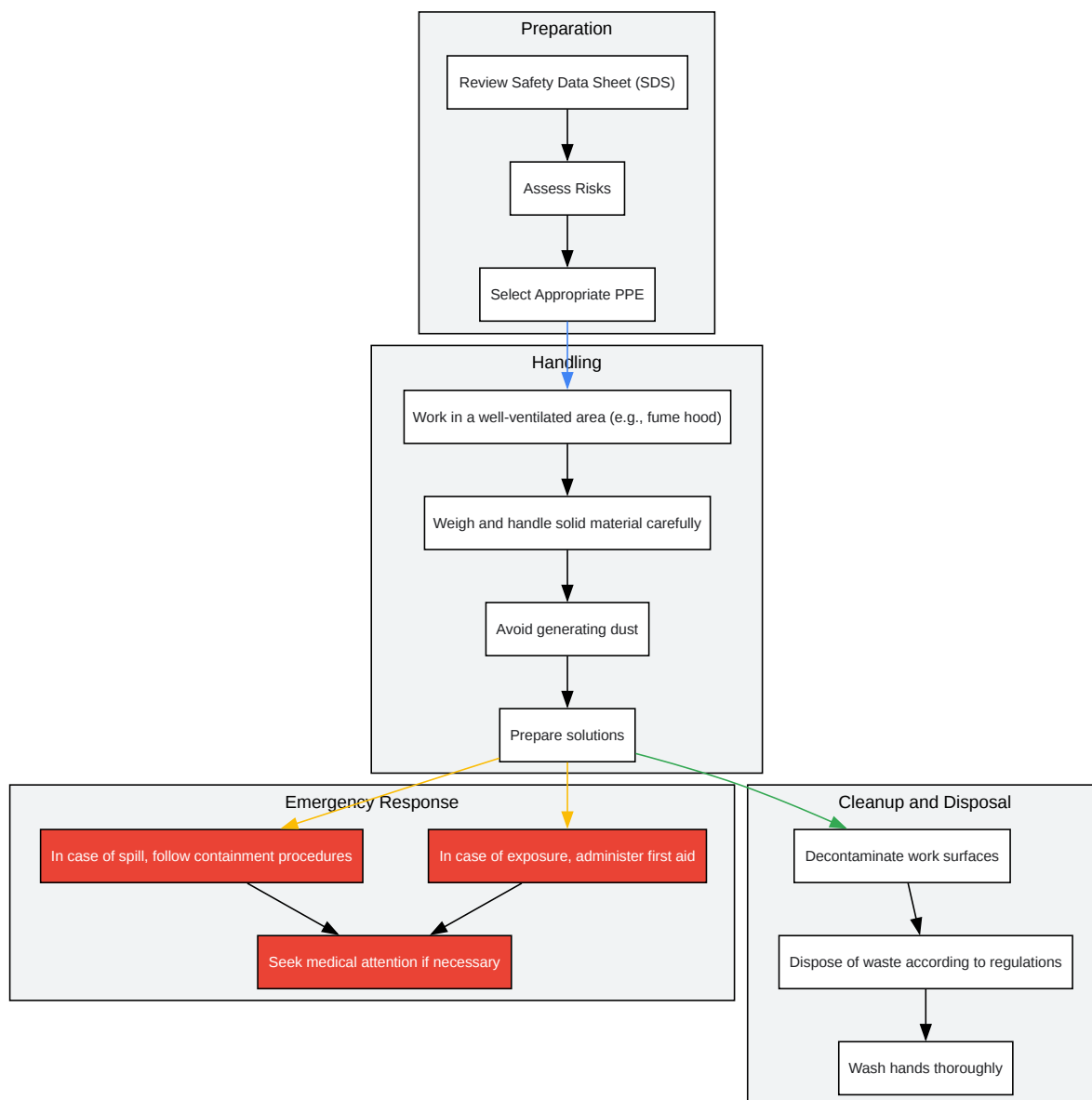
- Eye Contact: Causes serious eye irritation.[6]
- Skin Contact: May cause an allergic skin reaction.[6]
- Inhalation: May cause respiratory irritation.[6]

- Ingestion: Harmful if swallowed.[6][8] Symptoms of overdose may include central nervous system overactivity, fever, cardiac arrhythmias, vomiting, respiratory failure, paralysis, and coma.[3]

Handling and Personal Protective Equipment

Proper handling procedures and the use of personal protective equipment (PPE) are crucial to minimize exposure and ensure safety in a laboratory setting.

General Laboratory Safety Workflow:



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Caption: General workflow for safely handling chemical compounds in a laboratory.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[8]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[5]
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA approved respirator.[5][8]

First Aid Measures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Procedure	Reference
Eye Contact	Rinse opened eye for several minutes under running water. If symptoms persist, consult a doctor.	[6]
Skin Contact	After contact with skin, wash immediately with plenty of water and non-abrasive soap. If irritation persists, seek medical attention.	[5]
Inhalation	Move the victim to a well-ventilated area. Seek immediate medical attention.	[5]
Ingestion	Do not induce vomiting. Loosen tight clothing. If the victim is not breathing, perform mouth-to-mouth resuscitation. Seek immediate medical attention.	[5]

Fire and Explosion Hazard

- Flammability: May be combustible at high temperatures.[5]
- Products of Combustion: Carbon oxides (CO, CO₂) and nitrogen oxides (NO, NO₂).[5]

- Fire Fighting Media: Use dry chemical powder for small fires. For large fires, use water spray, fog, or foam. Do not use a water jet.[\[5\]](#)
- Special Fire Fighting Procedures: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[9\]](#)

Storage and Disposal

Proper storage and disposal are essential to maintain the integrity of the compound and protect the environment.

Storage:

- Store at room temperature, between 20°C to 25°C (68°F to 77°F).[\[10\]](#)
- Keep the container tightly closed in a dry and well-ventilated place.[\[8\]](#)
- Store locked up.[\[9\]](#)

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[8\]](#)[\[9\]](#)
- Do not empty into drains.[\[8\]](#)

Accidental Release Measures

In case of a spill, follow these procedures:

- Small Spill: Use appropriate tools to put the spilled solid in a convenient waste disposal container.
- Large Spill: Use a shovel to put the material into a convenient waste disposal container.
- Avoid creating dust.[\[9\]](#)
- Ensure adequate ventilation.

- Prevent further leakage or spillage if safe to do so.[9]

This guide provides a summary of the available safety and handling information for **(R)-Oxybutynin-d10**, based on data for the non-deuterated form. Researchers and scientists should always consult the most current and specific Safety Data Sheet for the lot number of the material they are handling and adhere to all institutional and regulatory safety guidelines.

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